

Application Notes and Protocols: ZNL-05-044

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Compound of Interest

Compound Name: ZNL-05-044

Cat. No.: B12375339

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ZNL-05-044 is a potent and selective inhibitor of Cyclin-Dependent Kinase 11 (CDK11).^{[1][2]} It demonstrates significant kinome-wide selectivity, making it a valuable tool for studying the cellular functions of CDK11, which include roles in transcription, RNA splicing, and cell cycle regulation.^{[2][3][4]} Inhibition of CDK11 by **ZNL-05-044** has been shown to lead to G2/M cell cycle arrest and to impact mRNA splicing in cancer cells.^{[2][3][4][5]} These application notes provide detailed guidelines for the long-term storage, handling, and use of **ZNL-05-044** in research settings.

Long-Term Storage and Stability

Proper storage of **ZNL-05-044** is critical to maintain its integrity and activity over time. The recommended storage conditions vary depending on whether the compound is in solid form or in solution.

Table 1: Recommended Long-Term Storage Conditions for **ZNL-05-044**

Form	Storage Temperature	Duration	Supplier Recommendation
Solid Powder	-20°C	12 Months	Probechem[1]
4°C	6 Months	Probechem[1]	
Stock Solution (in Solvent)	-80°C	6 Months	MedchemExpress[5], Probechem[1]
-20°C	1 Month (under nitrogen)	MedchemExpress[5]	
-20°C	6 Months	Probechem[1]	

Key Storage Recommendations:

- Solid Form: For long-term storage, **ZNL-05-044** as a solid powder should be stored at -20°C for up to 12 months or at 4°C for up to 6 months.[1]
- Stock Solutions: Once dissolved in a solvent such as DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[5] For optimal stability, store stock solutions at -80°C for up to 6 months.[1][5] Storage at -20°C is also possible, with MedchemExpress recommending a shorter duration of 1 month under a nitrogen atmosphere, while Probechem suggests up to 6 months.[1][5]
- Working Solutions: It is highly recommended to prepare working solutions for in vivo and in vitro experiments freshly on the day of use to ensure optimal performance.[5][6]

Experimental Protocols

Preparation of Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ZNL-05-044** in DMSO.

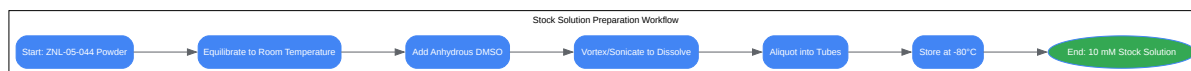
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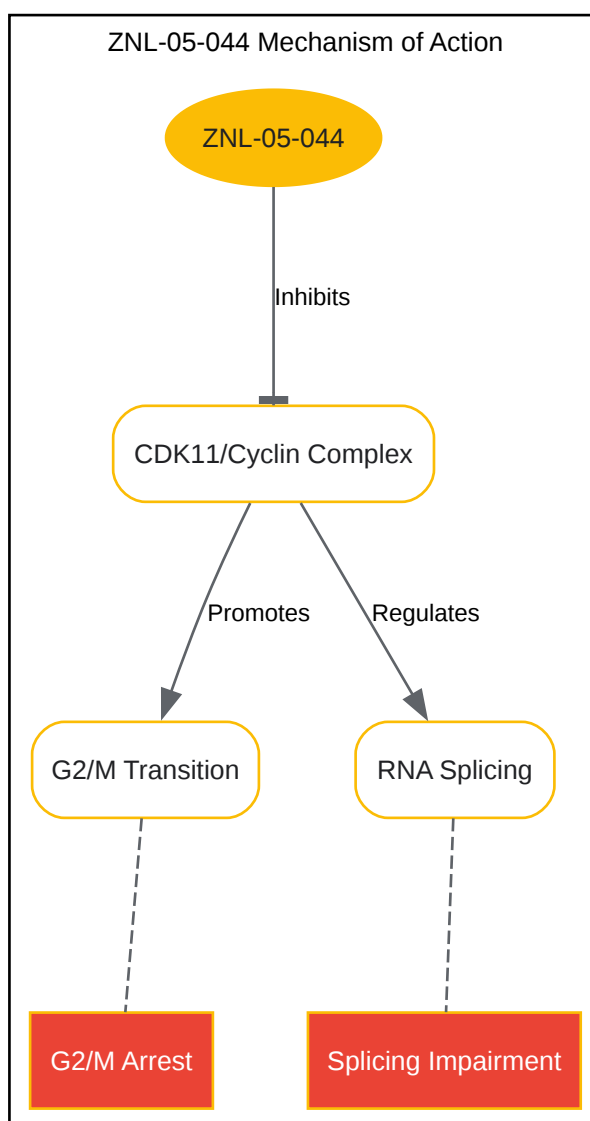
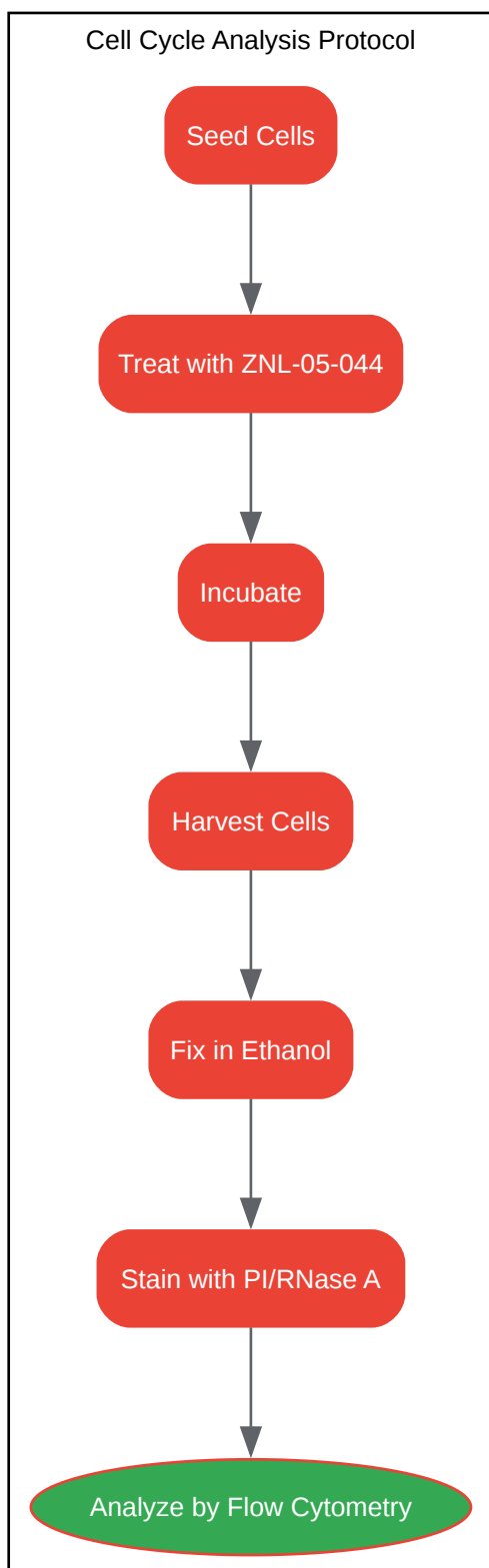
- **ZNL-05-044** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous

- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the vial of **ZNL-05-044** powder to room temperature before opening to prevent condensation.
- Calculate the required amount of DMSO to achieve a 10 mM concentration. The molecular weight of **ZNL-05-044** is 477.408 g/mol .[\[1\]](#)
 - Calculation Example: To prepare 1 mL of a 10 mM stock solution, dissolve 0.477 mg of **ZNL-05-044** in 1 mL of DMSO.
- Add the calculated volume of DMSO to the vial containing the **ZNL-05-044** powder.
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[5\]](#)[\[6\]](#)
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.





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